

# The Environmental Persistence and Journey of PCB 118: A Technical Guide

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## Compound of Interest

Compound Name: PCB118-13C12

Cat. No.: B15598500

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This technical guide provides a comprehensive overview of the environmental fate of 2,3',4,4',5-Pentachlorobiphenyl (PCB 118), a persistent organic pollutant (POP) of significant concern. This document, intended for researchers, scientists, and environmental health professionals, synthesizes key data on its physicochemical properties, environmental partitioning, degradation pathways, and bioaccumulation potential. Detailed experimental protocols and visual representations of core processes are included to facilitate a deeper understanding of this compound's behavior in the ecosystem.

## Physicochemical Properties of PCB 118

PCB 118 is a pentachlorobiphenyl congener with the chemical formula  $C_{12}H_5Cl_5$ . Its structure and properties contribute to its environmental persistence and lipophilicity. The lipophilic nature of PCBs allows them to readily partition into fatty tissues of organisms, leading to bioaccumulation.<sup>[1]</sup> The physicochemical characteristics of PCB 118 are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>5</sub> Cl <sub>5</sub>	
Molar Mass	326.4 g/mol	
CAS Number	31508-00-6	
Melting Point	108 °C	[2]
Water Solubility	0.0134 mg/L at 20 °C	[2]
Vapor Pressure	8.97 x 10 <sup>-6</sup> mmHg at 25 °C	[2]
3.469 x 10 <sup>-2</sup> Pa at 25°C	[3]	
Log Kow (Octanol-Water Partition Coefficient)	7.12	[2]
6.40 ± 0.30	[4]	
6.66	[4]	
Log Koc (Soil Organic Carbon-Water Partitioning Coefficient)	4.610	[3]

## Environmental Partitioning and Long-Range Transport

The low water solubility and vapor pressure of PCB 118, coupled with its high Log Kow, dictate its movement and distribution in the environment.[2][5][6] PCBs, in general, are strongly sorbed to soils and sediments due to their low water solubility and high octanol-water partition coefficients.[7] This tendency to attach to particulate matter allows for their transport over long distances in the atmosphere, leading to their global distribution, even in remote areas far from original sources.[6] Lighter PCB congeners are generally transported further from their source of contamination.

The partitioning of PCB 118 between environmental compartments is a critical aspect of its fate. The Henry's Law Constant (HLC) governs the air-water exchange. For many PCB congeners, HLCs range from 5.6 to 21.8 Pa m<sup>3</sup>/mol.[8]

## Persistence and Degradation

PCB 118 is highly resistant to degradation, leading to its long-term persistence in the environment.<sup>[9]</sup> Its half-life varies significantly depending on the environmental medium and the prevailing conditions.

Environmental Compartment	Half-Life (t <sub>1/2</sub> )	Conditions	Reference
Anaerobic Sediment	6.8 years	New Bedford Harbor, CT	<sup>[10]</sup>
Sediment	10 years	Hudson River	<sup>[10]</sup>
Soil	Years to decades	General	<sup>[9]</sup>
Humans (Blood)	4.5 - 5.5 years	In children with above-median exposure	<sup>[11]</sup>
7.50 - 14.01 years	Age-dependent (increasing with age)	<sup>[12]</sup>	
9.8 months	Yu-Cheng victims	<sup>[13]</sup>	

## Abiotic Degradation: Photodegradation

Photodegradation is a potential abiotic pathway for the breakdown of PCBs. This process involves the absorption of light energy, which can lead to the cleavage of carbon-chlorine bonds. Studies have shown that PCB 118 exhibits a notable photolysis rate constant, suggesting it can be degraded by sunlight. The efficiency of photodegradation is influenced by factors such as the presence of sensitizers and the environmental matrix.

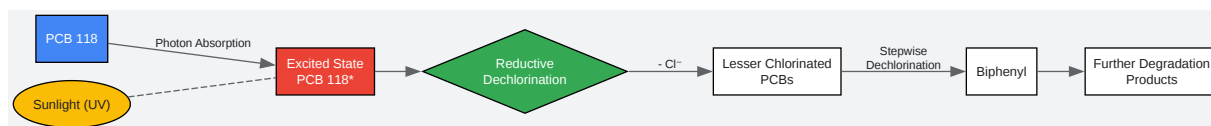
### Experimental Protocol: Determination of PCB Photodegradation Rate

A common method to determine the photodegradation rate of PCBs involves the following steps:

- **Sample Preparation:** A solution of PCB 118 in a suitable solvent (e.g., hexane or a water/acetonitrile mixture) is prepared. For studies in more environmentally relevant

matrices, PCBs can be adsorbed onto suspended particles.

- **Irradiation:** The sample is exposed to a light source, either natural sunlight or a laboratory lamp with a specific wavelength output (e.g., UV light). Control samples are kept in the dark to account for any non-photolytic degradation.
- **Sample Analysis:** At regular time intervals, aliquots of the irradiated and control samples are taken. The concentration of PCB 118 is quantified using gas chromatography with an electron capture detector (GC-ECD) or mass spectrometry (GC-MS).
- **Rate Constant Calculation:** The degradation rate is typically modeled using pseudo-first-order kinetics. The natural logarithm of the concentration of PCB 118 is plotted against time, and the negative of the slope of the resulting line gives the photodegradation rate constant.



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Simplified photodegradation pathway of PCB 118.

## Biotic Degradation

Microbial degradation is a key process in the breakdown of PCBs in the environment. This can occur under both anaerobic and aerobic conditions.

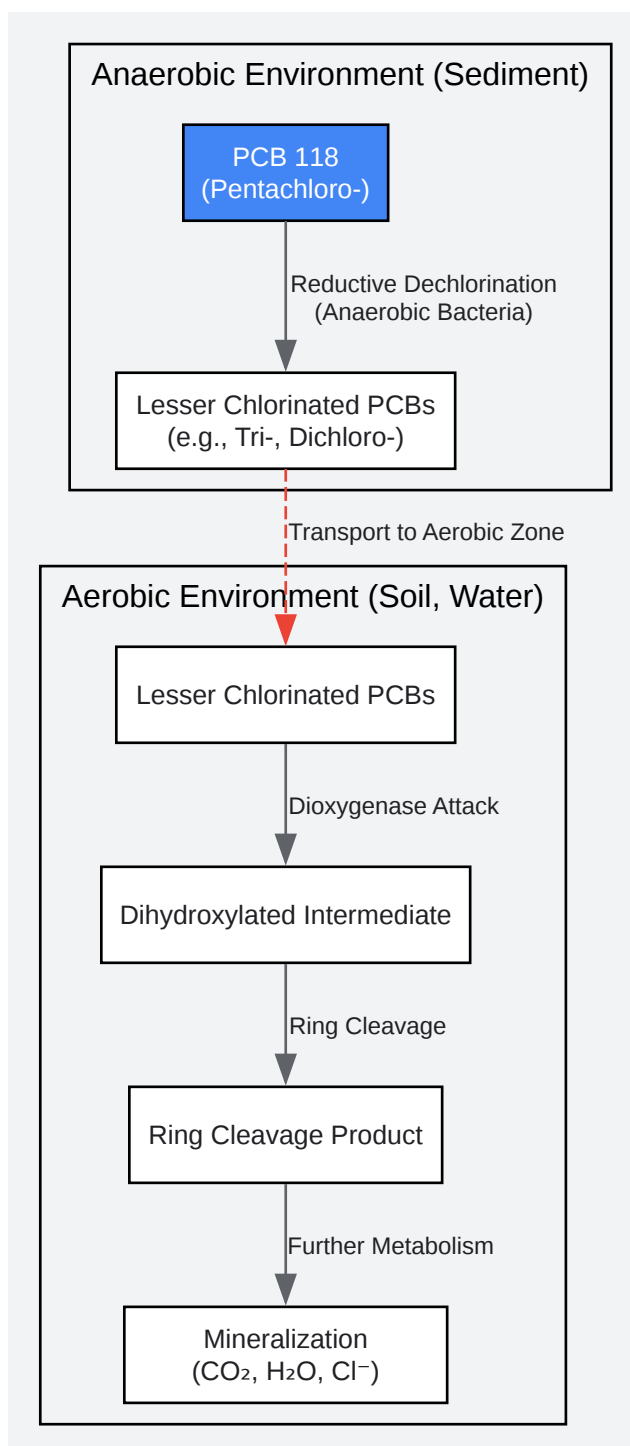
**Anaerobic Reductive Dechlorination:** In anoxic environments like sediments, anaerobic bacteria can use PCBs as electron acceptors, removing chlorine atoms from the biphenyl structure. This process, known as reductive dechlorination, is particularly important for highly chlorinated PCBs. The removal of chlorine atoms makes the resulting lesser-chlorinated congeners more susceptible to aerobic degradation.

**Aerobic Degradation:** In the presence of oxygen, aerobic bacteria can break down less chlorinated PCBs. The degradation is typically initiated by a dioxygenase enzyme, which

introduces hydroxyl groups onto the biphenyl rings. This is followed by ring cleavage and further metabolism, ultimately leading to mineralization (conversion to  $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and  $\text{Cl}^-$ ).

#### Experimental Protocol: Assessing Microbial Degradation of PCBs in Soil/Sediment

- **Microcosm Setup:** Soil or sediment samples are placed in microcosms (e.g., sealed flasks). The samples can be spiked with a known concentration of PCB 118.
- **Incubation:** The microcosms are incubated under controlled conditions (temperature, moisture, and oxygen levels for aerobic studies; anoxia for anaerobic studies). For anaerobic studies, an inert gas like nitrogen is often used to purge oxygen.
- **Sampling and Extraction:** At specified time points, subsamples of the soil or sediment are taken. PCBs are extracted from the samples using an appropriate solvent (e.g., hexane/acetone mixture) through methods like Soxhlet extraction or pressurized fluid extraction.
- **Analysis:** The extracted PCBs and their potential degradation products are analyzed by GC-MS or GC-ECD.
- **Degradation Rate Calculation:** The decrease in the concentration of PCB 118 over time is used to calculate the biodegradation rate and half-life.



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Sequential anaerobic and aerobic microbial degradation of PCBs.

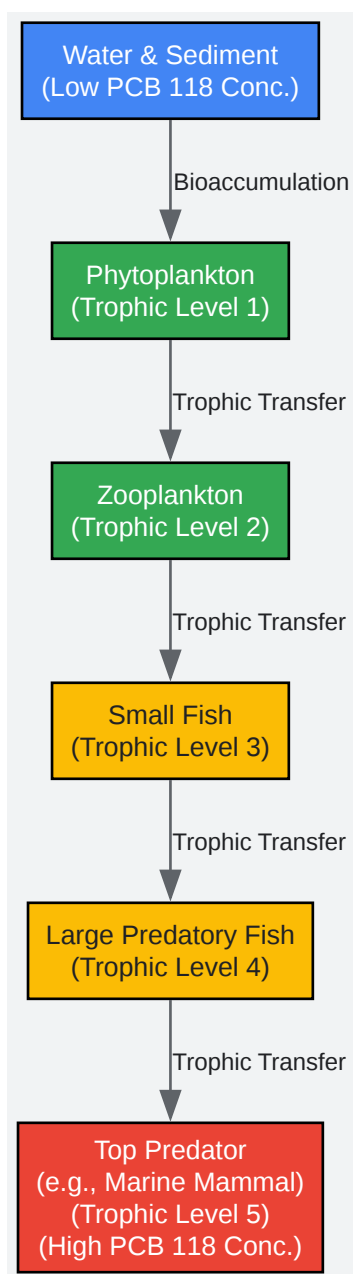
## Bioaccumulation and Biomagnification

Due to its high lipophilicity, PCB 118 readily bioaccumulates in the fatty tissues of organisms.<sup>[1]</sup> This process involves the net uptake of the chemical from the environment (water, sediment, and food) at a rate faster than it can be eliminated. Bioconcentration factors (BCFs) for PCBs in aquatic organisms can range from 500 to over 300,000 depending on the congener and species.<sup>[7]</sup>

Biomagnification is the process whereby the concentration of a contaminant increases at successively higher levels in a food web.<sup>[14]</sup> Organisms at the top of the food chain, such as predatory fish, birds, and marine mammals, can accumulate very high levels of PCBs.<sup>[14]</sup> Studies have shown that PCB 118 is among the congeners that are biomagnified in aquatic and terrestrial food webs.<sup>[15]</sup>

#### Experimental Protocol: Determination of Bioaccumulation and Biomagnification Factors

- **Field Sampling:** Samples of various organisms representing different trophic levels within a specific food web are collected from a contaminated site. Samples of water, sediment, and/or soil are also collected to determine environmental concentrations.
- **Sample Preparation and Analysis:** The collected organisms are identified, and tissues (e.g., muscle, liver, adipose) are dissected. Samples are analyzed for their lipid content and PCB concentrations, typically using extraction followed by GC-MS.
- **Trophic Level Determination:** The trophic level of each organism is often determined by analyzing the stable isotope ratios of nitrogen ( $\delta^{15}\text{N}$ ).
- **Calculation of Factors:**
  - **Bioaccumulation Factor (BAF):** The concentration of PCB 118 in an organism divided by its concentration in the surrounding environment (e.g., water).
  - **Biomagnification Factor (BMF):** The lipid-normalized concentration of PCB 118 in a predator divided by the lipid-normalized concentration in its prey.
  - **Trophic Magnification Factor (TMF):** Determined from the slope of the linear regression of the logarithm of the lipid-normalized PCB concentration against the trophic level ( $\delta^{15}\text{N}$ ) for all organisms in the food web. A TMF greater than 1 indicates biomagnification.



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Biomagnification of PCB 118 through an aquatic food web.

## Metabolism in Organisms

In vertebrates, PCBs can be metabolized by the cytochrome P450 enzyme system. The rate and products of metabolism are highly dependent on the congener's structure. For PCB 118, metabolism can lead to the formation of hydroxylated metabolites (OH-PCBs). These



metabolites can sometimes be more toxic than the parent compound and may be retained in the blood.

## Conclusion

PCB 118 is a persistent, bioaccumulative, and toxic compound that poses a long-term risk to ecosystems and human health. Its physicochemical properties facilitate its transport across the globe and its accumulation in food webs. While natural degradation processes such as photodegradation and microbial action do occur, they are generally slow. A thorough understanding of the environmental fate of PCB 118 is crucial for developing effective risk assessment and remediation strategies for contaminated sites. Continued research into the factors influencing its persistence and toxicity is essential for protecting environmental and public health.

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